

6-O-(Triisopropylsilyl)-D-galactal molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-O-(Triisopropylsilyl)-D-galactal

Cat. No.: B066657

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An In-depth Technical Guide on 6-O-(Triisopropylsilyl)-D-galactal

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of reagents is paramount. This guide provides core data on **6-O-(Triisopropylsilyl)-D-galactal**, a key intermediate in the synthesis of various carbohydrate-based therapeutic agents.

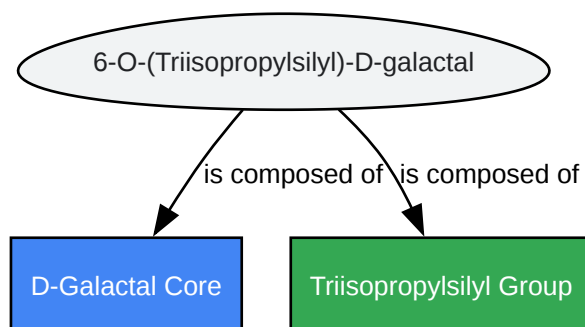
Core Molecular Data

The fundamental molecular attributes of **6-O-(Triisopropylsilyl)-D-galactal** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₁₅ H ₃₀ O ₄ Si ^{[1][2]}
Molecular Weight	302.48 g/mol ^[2]
CAS Number	166021-01-8 ^[1]

Logical Structure of 6-O-(Triisopropylsilyl)-D-galactal

The following diagram illustrates the constituent components of the **6-O-(Triisopropylsilyl)-D-galactal** molecule, highlighting the core D-galactal structure and the triisopropylsilyl protecting group.



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Molecular composition of **6-O-(Triisopropylsilyl)-D-galactal**.

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References

- 1. 6-O-(Triisopropylsilyl)-D-galactal - Immunomart [immunomart.com]
- 2. Page loading... [guidechem.com]
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